

An In-depth Technical Guide to 4-Fluoro-3-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 4-Fluoro-3-hydroxybenzoic acid

Cat. No.: B1269127

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **4-Fluoro-3-hydroxybenzoic acid**, a key intermediate in the synthesis of various pharmaceutical compounds. Its distinct molecular structure makes it a valuable building block in medicinal chemistry and materials science.

Physicochemical Properties

4-Fluoro-3-hydroxybenzoic acid is an aromatic carboxylic acid derivative. At room temperature, it typically appears as a white to off-white crystalline solid.^[1] The presence of a fluorine atom, a hydroxyl group, and a carboxylic acid group on the benzene ring imparts specific chemical reactivity and physical properties.^[2] It has limited solubility in water but is more soluble in polar organic solvents like ethanol and methanol.^[1]

The fundamental molecular characteristics of **4-Fluoro-3-hydroxybenzoic acid** are summarized below. This data is essential for stoichiometric calculations in synthesis and for analytical characterization.

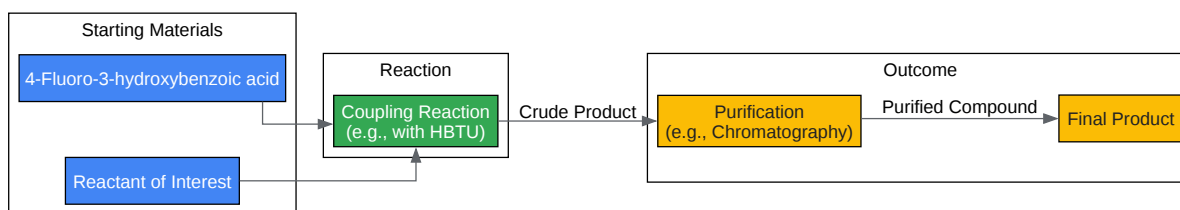
Parameter	Value	Reference
Molecular Formula	C ₇ H ₅ FO ₃	[1][3][4][5][6][7]
Molecular Weight	156.11 g/mol	[3][4][5][6][7]
Monoisotopic Mass	156.02227218 g/mol	[1]
CAS Number	51446-31-2	[1][3][4]

Experimental Protocols & Applications

While specific experimental protocols are highly dependent on the research context, **4-Fluoro-3-hydroxybenzoic acid** is frequently utilized in the following synthetic pathways:

- Synthesis of β -arylsulfotransferase IV (β -AST-IV) inhibitors: It serves as a starting material for creating potent inhibitors of this enzyme, which is involved in key metabolic processes.[2][4]
- Esterification Reactions: The carboxylic acid group can be readily converted to various ester derivatives, a common strategy for creating new chemical entities or as a protective measure during multi-step syntheses.[2]

A general experimental workflow for its use as a synthetic intermediate is outlined below.

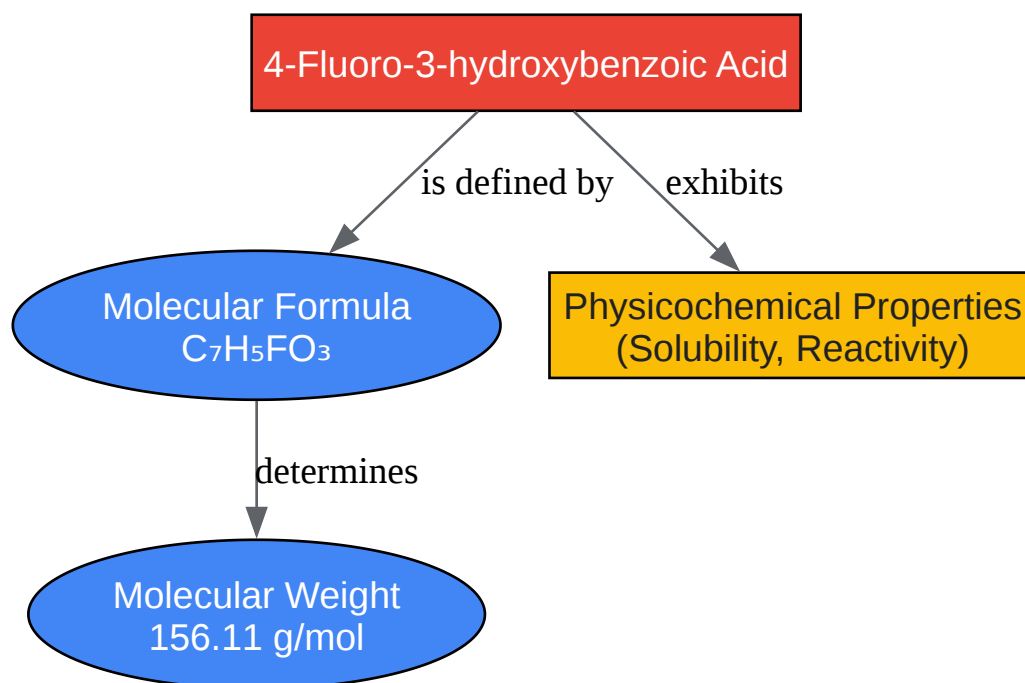


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Caption: General synthetic workflow using **4-Fluoro-3-hydroxybenzoic acid**.

Logical Relationships of Molecular Properties

The chemical identity of **4-Fluoro-3-hydroxybenzoic acid** is defined by its formula and structure, which in turn determine its molecular weight and other physicochemical properties.



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Caption: Relationship between compound identity and its core properties.

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